

Domiphen bromide comparison other quaternary ammonium compounds

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Comparative Overview of Quaternary Ammonium Compounds

Compound Name	Primary Applications	Key Performance Characteristics	Notable Findings / Experimental Data
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| **Domiphen Bromide** | Topical antiseptic, preservative in pharmaceuticals, wound therapy [1] [2] [3] | Broad-spectrum antimicrobial; exhibits **synergy with imidazoles** (e.g., miconazole) against Gram-positive bacteria [2]. | • **MIC (Monotherapy):** 1.3 - 9.3 µg/mL (varies by bacterial strain) [2]. • **Synergy with Miconazole:** FIC Index ≤ 0.5 against *S. aureus*, *S. epidermidis*, and *A. baumannii* [2]. | | **Benzalkonium Chloride (BAC / ADBAC)** | Disinfectants, hand sanitizers, personal care products, pesticides [4] [5] | One of the most common QACs; broad-spectrum antimicrobial activity; surface disinfectant [4]. | • Also shows synergy with miconazole [2]. • Regulatory assessments (US EPA, European Chemicals Agency) conclude no adverse developmental/reproductive effects at anticipated exposure levels [4]. | | **Didecyldimethylammonium Chloride (DDAC)** | Disinfectants, cleaning products, wood preservatives, water treatment [4] [5] | Valued for stability across varying pH levels and persistent surface activity [4]. | • Like BAC, regulatory reviews indicate no evidence of reproductive harm with normal use [4]. | | **Cetyl Trimethyl Ammonium Chloride (CTAC)** | Personal care products (shampoos, conditioners), fabric

softeners [5] | Used as a surfactant, preservative, and conditioning agent [5]. | Information not included in search results. | | **Alkyl Trimethyl Ammonium Chloride (ATAC)** | Fabric softeners, surfactants, disinfectants [5] | Common in fabric care for antistatic and softening properties [5]. | Information not included in search results. |

Experimental Data and Protocols

For researchers, the methodologies and quantitative data from recent studies are crucial for evaluating **domiphen bromide**.

Synergistic Antimicrobial Activity

A 2024 study investigated the synergistic effect of combining imidazoles (e.g., miconazole) with **domiphen bromide** against bacterial wound pathogens [2].

- **Experimental Protocol:** The **checkerboard assay** method was used to determine the **Fractional Inhibitory Concentration (FIC) Index** [2].
- **Results Interpretation:** An FIC Index of ≤ 0.5 is **considered synergistic**. The combination of miconazole and **domiphen bromide** showed synergy against a range of Gram-positive pathogens, including *S. aureus* and *S. epidermidis*, with FIC indices of 0.5 [2].
- **Resistance Development:** Experimental evolution cycles over 11 passages showed an **absence of strong resistance development** to the miconazole/**domiphen bromide** combination, indicating a potential advantage for long-term use [2].

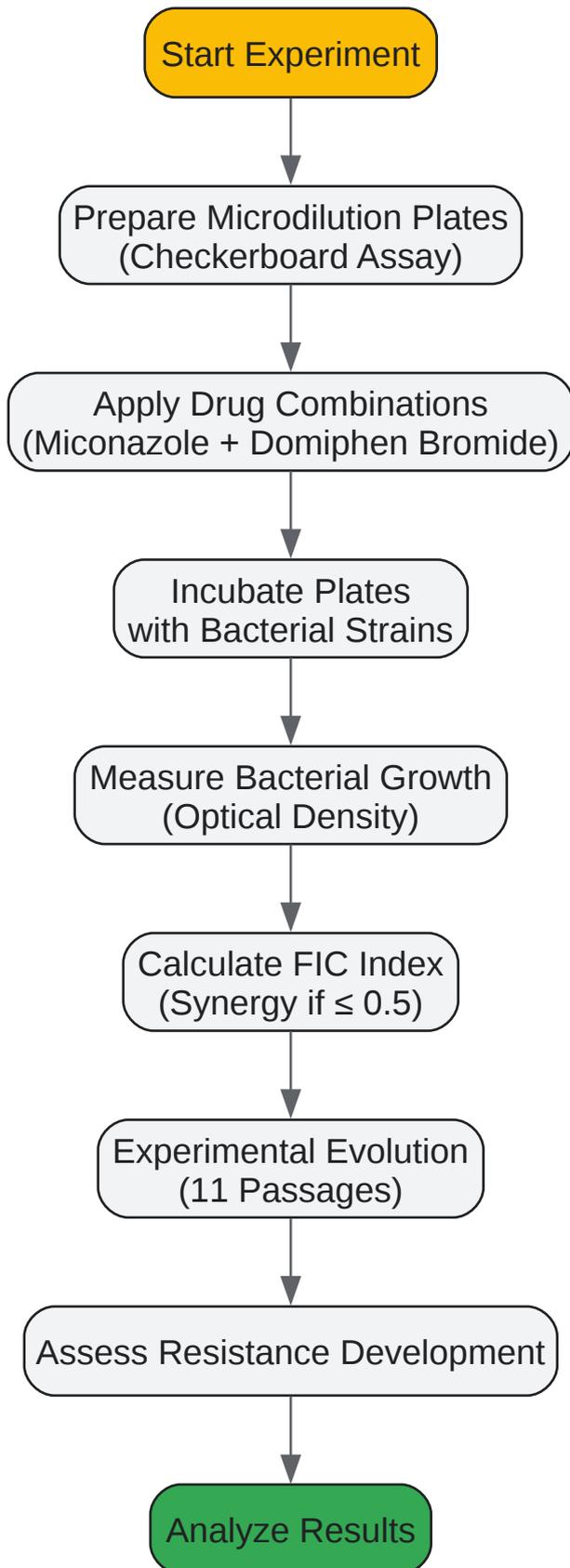
Analytical Methods and Stability

A 2025 study developed a robust Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for analyzing **domiphen bromide** in pharmaceuticals, which also served as a stability-indicating assay [1].

- **Chromatographic Conditions:**
 - **Column:** Inertsil ODS-3 (C18)
 - **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (70:30, v/v)
 - **Flow Rate:** 2.0 mL/min
 - **Detection:** 275 nm

- **Column Temperature:** 25 °C [1]
- **Stability Findings:** Forced degradation studies revealed **domiphen bromide** is most susceptible to **basic hydrolysis (26.72% degradation)**, followed by acid hydrolysis (18.45%) and oxidative stress (15.23%) [1]. The method successfully separated the active ingredient from its degradation products.

The experimental workflow for the synergy study can be visualized as follows:



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Key Insights for Research and Development

- **Promising Synergistic Combinations:** **Domiphen bromide**'s synergy with miconazole is a significant finding for developing new topical wound therapies, especially against multidrug-resistant Gram-positive pathogens [2].
- **Stability Considerations:** The susceptibility to base hydrolysis indicates that formulators should prioritize **neutral to slightly acidic pH environments** to ensure product stability and shelf-life [1].
- **Analytical Methodology:** The validated RP-HPLC method provides a reliable tool for quality control and stability testing of **domiphen bromide** in pharmaceutical products [1].

The available experimental data strongly supports further investigation into **domiphen bromide**, particularly in synergistic combinations for antimicrobial applications.

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